

Perisesaccharide B molecular formula and weight

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Compound of Interest

Compound Name: Perisesaccharide B

Cat. No.: B150461

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Perisesaccharide B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Perisesaccharide B is an oligosaccharide isolated from the root barks of *Periploca sepium*.^[1] This document provides a comprehensive overview of its physicochemical properties. Due to the limited availability of public data, this guide also presents a generalized experimental workflow for its isolation and characterization based on common phytochemical methodologies. Furthermore, while no specific biological activities or affected signaling pathways have been documented for **Perisesaccharide B**, this guide summarizes the known biological activities of other compounds isolated from *Periploca sepium* to provide a basis for future research and drug discovery efforts.

Physicochemical Properties

Perisesaccharide B is an oligosaccharide with the following molecular characteristics:

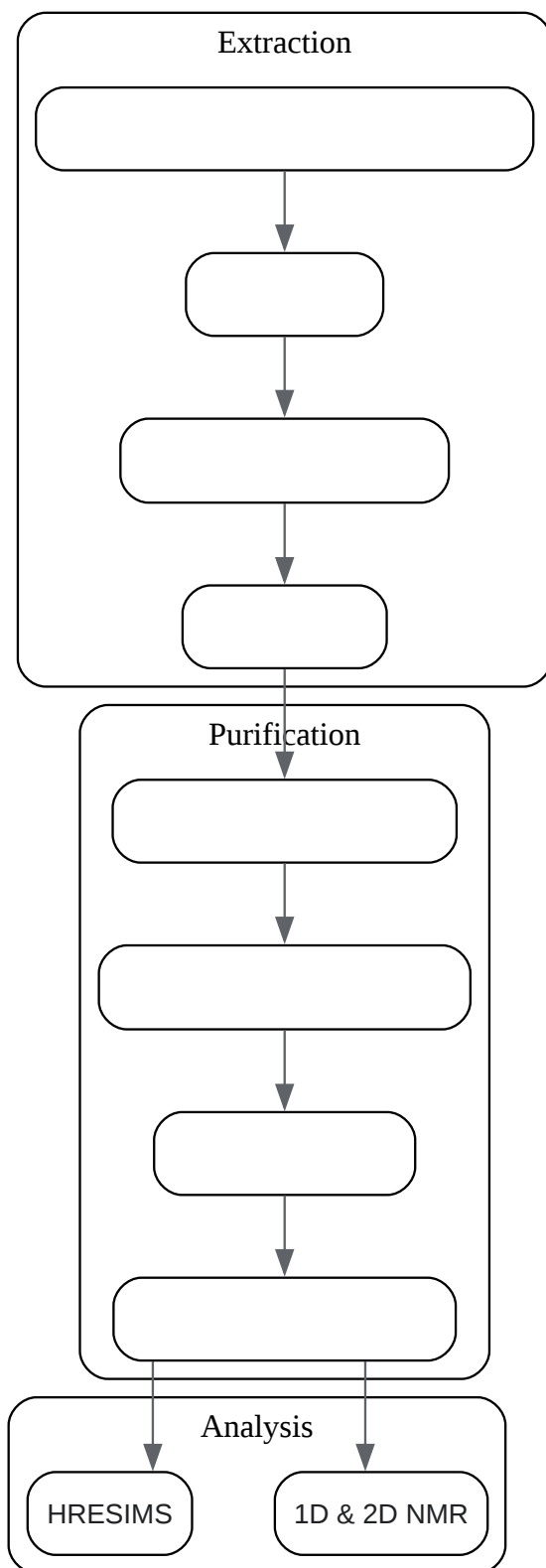
Property	Value	Source
Molecular Formula	C ₃₆ H ₆₀ O ₁₈	[2]
Molecular Weight	780.85 g/mol	[2]
Exact Mass	780.37796506 Da	[2]

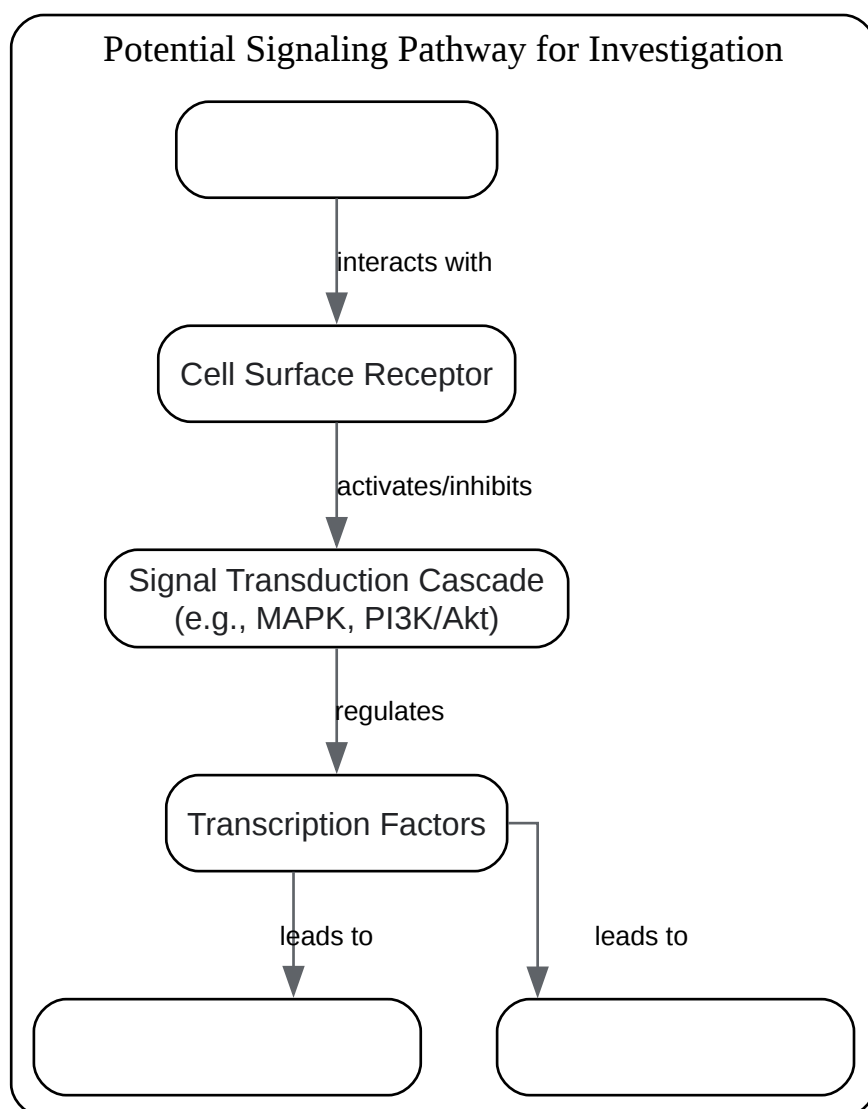
Hypothetical Experimental Protocols

The following sections describe a generalized approach for the isolation and characterization of **Perisesaccharide B**, as detailed experimental procedures from the primary literature are not publicly accessible.

Isolation of Perisesaccharide B from Periploca sepium

A plausible workflow for the isolation of **Perisesaccharide B** from the root barks of *Periploca sepium* would likely involve initial extraction followed by multi-step chromatographic purification.





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References

- 1. Perisesaccharides A-E, new oligosaccharides from the root barks of *Periploca sepium* - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Perisesaccharide B | C₃₆H₆₀O₁₈ | CID 25149302 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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